

Application Notes: LDC7559 in the Study of Inflammatory Disease Models

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Compound of Interest

Compound Name: LDC7559
Cat. No.: B15605455

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Introduction

LDC7559 is a potent and selective small-molecule inhibitor of Gasdermin D (GSDMD), a key effector protein in the pyroptosis pathway. Pyroptosis is a highly inflammatory form of programmed cell death initiated by inflammasomes. Upon activation by cellular danger or pathogen signals, inflammasomes activate caspases (typically caspase-1) which then cleave GSDMD. The N-terminal fragment of GSDMD oligomerizes and forms pores in the plasma membrane, leading to cell lysis and the release of pro-inflammatory cytokines such as IL-1 β and IL-18. By directly binding to and inhibiting the pore-forming activity of the GSDMD N-terminal domain, **LDC7559** effectively blocks pyroptosis and the subsequent inflammatory cascade.[1][2][3] This makes **LDC7559** a valuable tool for investigating the role of GSDMD-mediated pyroptosis in various inflammatory disease models.

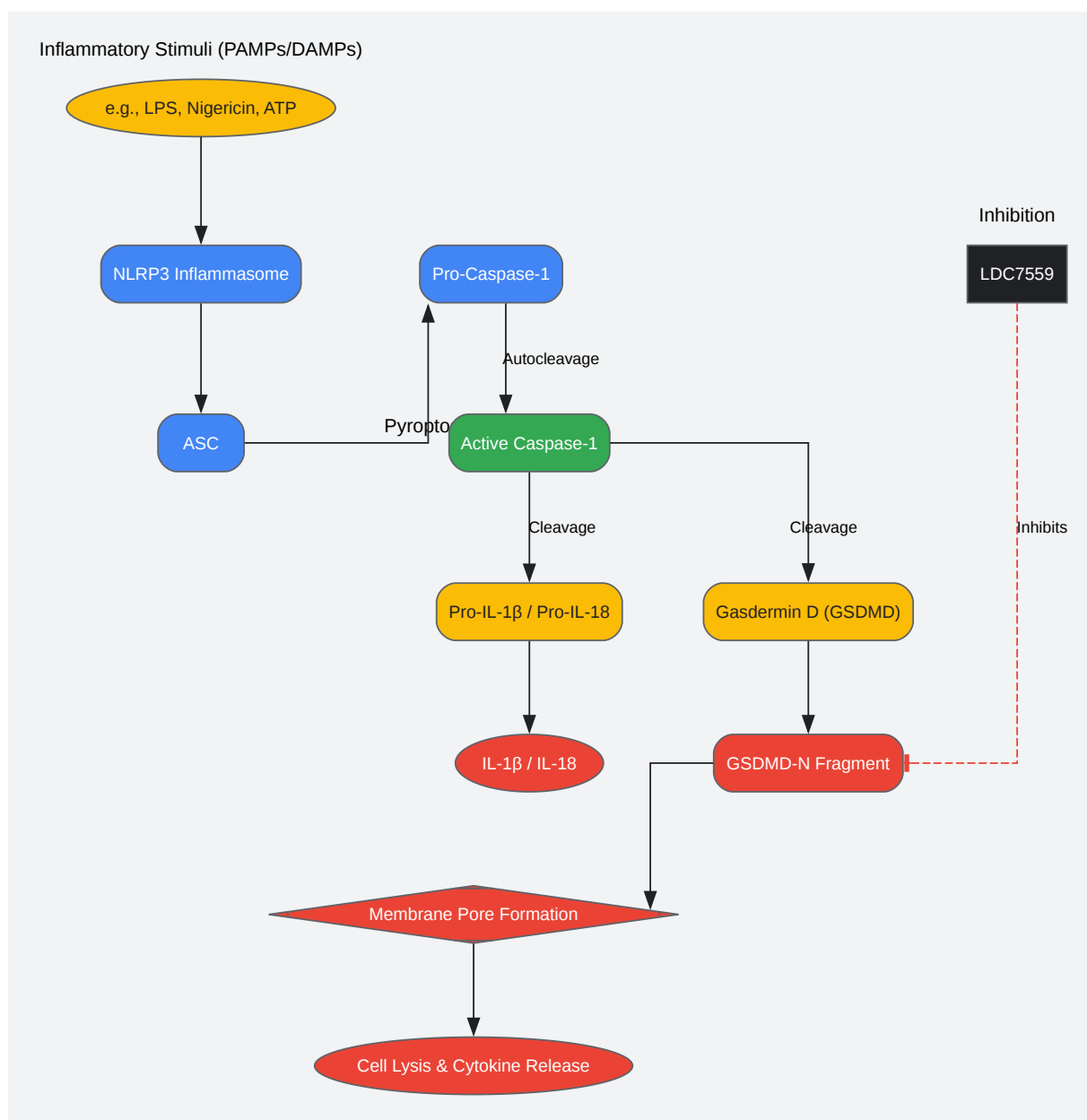
These application notes provide an overview of **LDC7559**'s mechanism of action, protocols for its use in both in vitro and in vivo models of inflammation, and representative data.

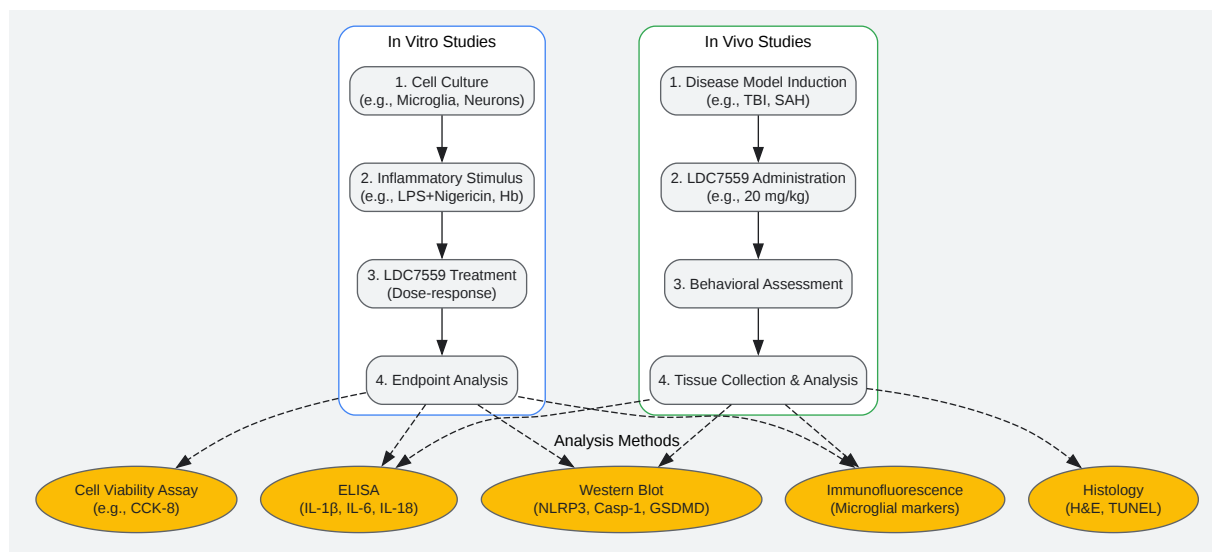
Mechanism of Action

LDC7559 specifically targets the N-terminal domain of cleaved GSDMD (GSDMD-N), preventing its insertion into the cell membrane. This inhibition is independent of the upstream

activation of the inflammasome or the cleavage of GSDMD by caspases.[3] This direct mechanism allows for the specific interrogation of GSDMD's role in inflammatory processes.

Below is a diagram illustrating the canonical inflammasome pathway and the point of inhibition by **LDC7559**.





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References

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- [2. Role of gasdermin D in inflammatory diseases: from mechanism to therapeutics - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. medchemexpress.com \[medchemexpress.com\]](#)
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